

pivaloyl cyanide spectroscopic characterization

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

[Get Quote](#)

Synthesis of Pivaloyl Cyanide

The following synthesis method is adapted from patent literature, which describes the reaction of pivalic anhydride with hydrocyanic acid (HCN) in the presence of a catalyst [1] [2] [3].

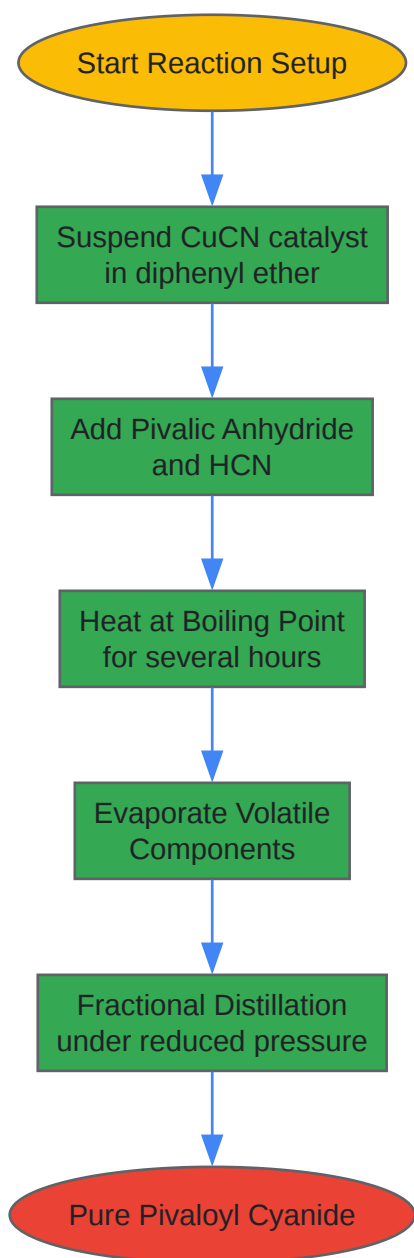
Reaction Scheme: Pivalic anhydride + Hydrocyanic Acid → **Pivaloyl Cyanide** + Pivalic Acid [1] [2]

Detailed Experimental Protocol:

Step	Parameter	Description
1	Reaction Substrates	Pivalic anhydride and hydrocyanic acid (HCN) [1].
2	Catalyst System	Copper(I) cyanide (CuCN), sometimes with added alkali metal or alkaline earth metal cyanide salts (e.g., NaCN) [1] [2].
3	Reaction Diluent	An organic solvent, preferably diphenyl ether, is used [1] [2].
4	Reaction Setup	The catalyst is suspended in the diluent. Pivalic anhydride and HCN are then introduced to this mixture [1] [2].
5	Temperature & Duration	The reaction is typically carried out at the boiling point of the mixture for several hours [1].

Step	Parameter	Description
6	Product Isolation	After reaction, the crude product is obtained by evaporating the volatile components from the reaction mixture [1] [2].
7	Purification	The pure pivaloyl cyanide is obtained by fractional distillation of the crude product under reduced pressure [1] [2].

The workflow for this synthesis can be visualized as follows:



Click to download full resolution via product page

Suggested Paths for Spectroscopic Data

Since the search results lack the specific characterization data you need, here are practical suggestions for locating it:

- **Consult Specialized Databases:** Search for "**pivaloyl cyanide**" on authoritative chemical databases. These platforms often contain curated spectroscopic data.
 - **Reaxys** or **SciFinder-n:** These are particularly comprehensive for chemical properties and spectra.
 - **PubChem:** This NCBI database provides a wide range of chemical information, and may contain submitted spectral data.
- **Broaden Scientific Literature Search:** Perform a targeted search in scientific journals using academic search engines like **Google Scholar**, **PubMed**, or **Web of Science**. Use keywords such as "**pivaloyl cyanide** NMR", "**pivaloyl cyanide** IR spectrum", or "2,2-dimethylpropanoyl cyanide characterization".
- **Analyze Closest Available Data:** The search results indicate that **pivaloyl cyanide** is a precursor to herbicidal active ingredients [1]. Spectroscopic data for pivalic acid and its esters are more commonly reported [4]. Analyzing these can provide a useful reference, though not a direct substitute.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Process for the manufacture of pivaloyl cyanide [patents.google.com]
2. US4432910A - Preparation of pivaloyl cyanide [patents.google.com]
3. CA1165778A - Process for the preparation of pivaloyl cyanide [patents.google.com]
4. Pivalic acid - Wikipedia [en.wikipedia.org]

To cite this document: Smolecule. [pivaloyl cyanide spectroscopic characterization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b774191#pivaloyl-cyanide->

spectroscopic-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com